

Benzyl 6-oxohexylcarbamate molecular weight and formula

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Compound of Interest

Compound Name: Benzyl 6-oxohexylcarbamate

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In-Depth Technical Guide to Benzyl 6-oxohexylcarbamate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Benzyl 6-oxohexylcarbamate**, a bifunctional linker molecule of significant interest in the field of targeted protein degradation and drug discovery. This document details its chemical properties, provides a representative synthesis protocol, and illustrates its application in the formation of Proteolysis Targeting Chimeras (PROTACs).

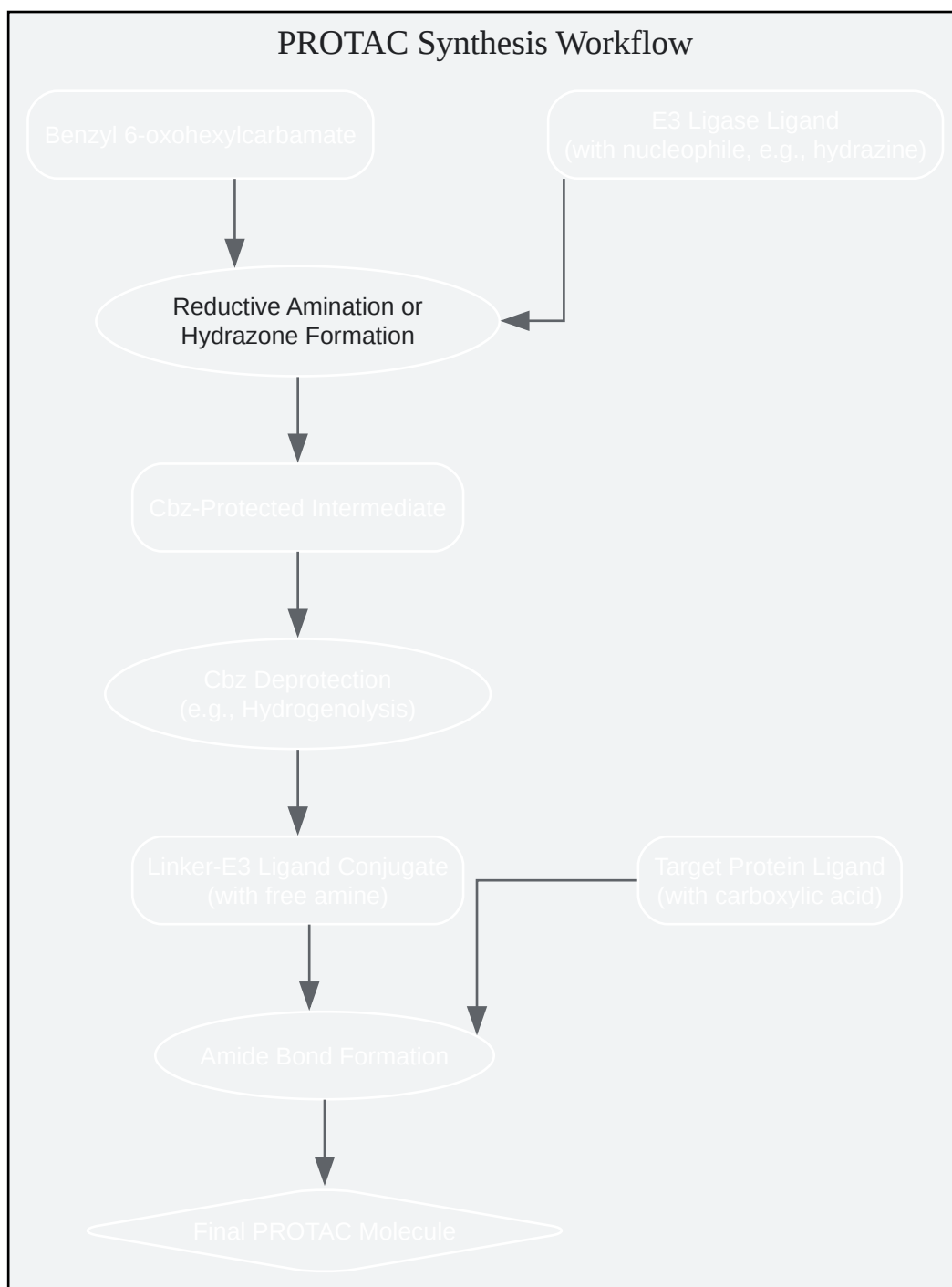
Core Molecular Data

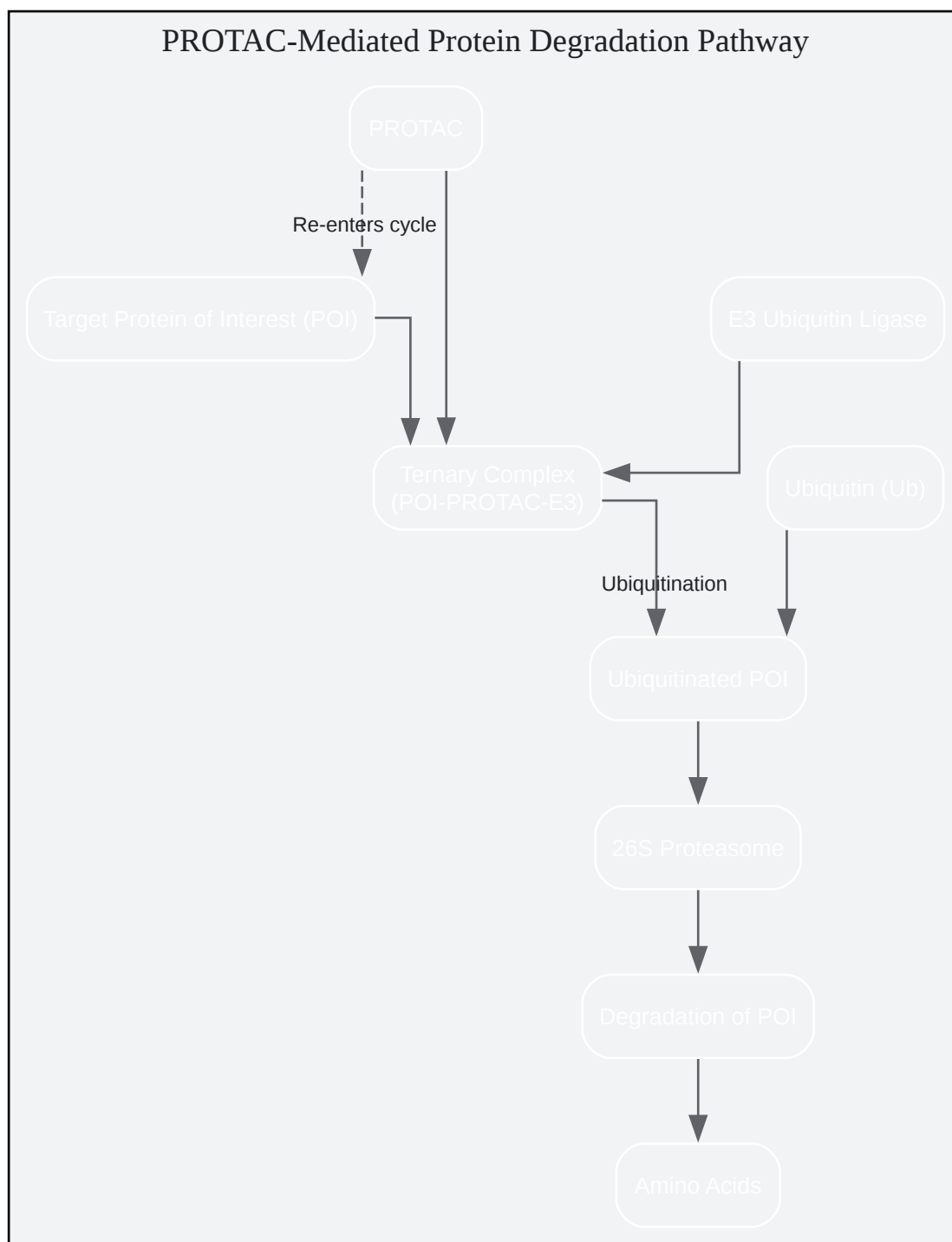
Benzyl 6-oxohexylcarbamate is a key synthetic building block characterized by the presence of a terminal aldehyde and a benzyl-protected amine. These functional groups provide orthogonal reactivity, making it a versatile tool for the construction of complex molecules.

Property	Value
Molecular Formula	C ₁₄ H ₁₉ NO ₃
Molecular Weight	249.31 g/mol
CAS Number	98648-05-6
Appearance	Solid
Key Functional Groups	Aldehyde, Carbamate (Cbz-protected amine)

Application in PROTAC Synthesis: A Workflow

Benzyl 6-oxohexylcarbamate is primarily utilized as a linker in the synthesis of PROTACs. PROTACs are heterobifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome. The aldehyde group of **Benzyl 6-oxohexylcarbamate** allows for conjugation to one part of the PROTAC (e.g., the E3 ligase ligand), while the protected amine, after deprotection, can be coupled to the other component (e.g., the target protein ligand).





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